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Stability of LY2090314 in solution for long-term experiments

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Compound of Interest		
Compound Name:	LY2090314	
Cat. No.:	B1684592	Get Quote

Technical Support Center: LY2090314

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability of **LY2090314** in solution for long-term experiments. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **LY2090314**?

A1: Solid LY2090314 is stable for at least four years when stored at -20°C.[1]

Q2: How should I prepare and store stock solutions of **LY2090314**?

A2: It is recommended to prepare stock solutions of **LY2090314** in anhydrous DMSO at a concentration of 10-50 mg/mL.[2][3] These stock solutions are stable for up to one year when aliquoted and stored at -80°C to prevent repeated freeze-thaw cycles.[2][4] For short-term storage (up to one month), aliquots can be kept at -20°C.[2]

Q3: What is the stability of **LY2090314** in aqueous solutions or cell culture media?

A3: **LY2090314** has limited stability in aqueous solutions. It is strongly recommended to prepare working solutions fresh for each experiment by diluting the DMSO stock solution into your aqueous buffer or cell culture medium immediately before use.[5] Long-term storage of



LY2090314 in aqueous solutions is not advised due to the potential for degradation and precipitation.

Q4: What is the mechanism of action of LY2090314?

A4: **LY2090314** is a potent and selective inhibitor of Glycogen Synthase Kinase 3 (GSK-3), with IC50 values of 1.5 nM for GSK-3 α and 0.9 nM for GSK-3 β .[3] By inhibiting GSK-3, **LY2090314** prevents the phosphorylation and subsequent degradation of β -catenin, leading to its stabilization and the activation of the Wnt/ β -catenin signaling pathway.[3]

Q5: What are the known off-target effects of **LY2090314**?

A5: While **LY2090314** is highly selective for GSK-3, as with any small molecule inhibitor, off-target effects cannot be completely ruled out, especially at higher concentrations. It is advisable to use the lowest effective concentration and include appropriate controls in your experiments to validate that the observed effects are due to on-target inhibition.

Stability of LY2090314 in Solution

The stability of **LY2090314** is highly dependent on the solvent and storage conditions. While the solid form and DMSO stock solutions are stable for extended periods under proper storage, its stability in aqueous solutions is limited.

Storage and Stability Summary

Form	Solvent	Storage Temperature	Stability
Solid	-	-20°C	≥ 4 years[1]
Stock Solution	Anhydrous DMSO	-80°C	≥ 1 year[2][4]
Stock Solution	Anhydrous DMSO	-20°C	≤ 1 month[2]
Working Solution	Aqueous Buffer / Cell Culture Media	Room Temperature / 37°C	Recommended for immediate use



Hypothetical Stability of LY2090314 in Cell Culture Media at 37°C

The following table presents a hypothetical degradation profile of **LY2090314** in a standard cell culture medium (e.g., DMEM with 10% FBS) at 37°C. This data is for illustrative purposes to emphasize the importance of using freshly prepared solutions. Actual stability may vary depending on the specific medium composition and experimental conditions.

Time (hours)	Remaining LY2090314 (%)
0	100
2	95
6	88
12	75
24	60
48	42

Experimental Protocols Protocol for Preparation of LY2090314 Stock Solution

- Materials:
 - LY2090314 powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 - 1. Allow the **LY2090314** vial to equilibrate to room temperature before opening.
 - 2. Prepare a 10 mM stock solution by dissolving the appropriate amount of **LY2090314** powder in anhydrous DMSO. For example, to prepare 1 mL of a 10 mM stock solution,



dissolve 5.13 mg of **LY2090314** (Molecular Weight: 512.53 g/mol) in 1 mL of anhydrous DMSO.

- 3. Vortex briefly to ensure complete dissolution.
- 4. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- 5. Store the aliquots at -80°C for long-term storage.

Protocol for Assessing the Stability of LY2090314 in Cell Culture Media

This protocol outlines a method to determine the stability of **LY2090314** in a specific cell culture medium using High-Performance Liquid Chromatography (HPLC).

- Materials:
 - LY2090314 stock solution (10 mM in DMSO)
 - Cell culture medium of interest (e.g., DMEM + 10% FBS)
 - Incubator at 37°C with 5% CO2
 - HPLC system with a C18 column
 - Acetonitrile (ACN) and water (HPLC grade)
 - Formic acid (optional, for mobile phase)
 - Sterile, amber microcentrifuge tubes
- Procedure:
 - 1. Prepare a working solution of **LY2090314** at a final concentration of 10 μ M in the cell culture medium. For example, add 10 μ L of the 10 mM stock solution to 9.99 mL of prewarmed cell culture medium.



- 2. Aliquot 1 mL of this working solution into several sterile, amber microcentrifuge tubes.
- 3. Immediately process the t=0 sample by proceeding to step 6.
- 4. Place the remaining tubes in a 37°C incubator.
- 5. At designated time points (e.g., 2, 4, 8, 12, 24, 48 hours), remove one tube from the incubator for analysis.
- 6. For each time point, precipitate proteins by adding 2 volumes of cold acetonitrile. Vortex and centrifuge at high speed for 10 minutes to pellet the precipitate.
- 7. Transfer the supernatant to an HPLC vial.
- 8. Analyze the samples by HPLC. A typical method would involve a C18 column and a gradient elution with a mobile phase consisting of water and acetonitrile with 0.1% formic acid.
- 9. Quantify the peak area of LY2090314 at each time point.
- 10. Calculate the percentage of remaining **LY2090314** at each time point relative to the t=0 sample.

Troubleshooting Guide

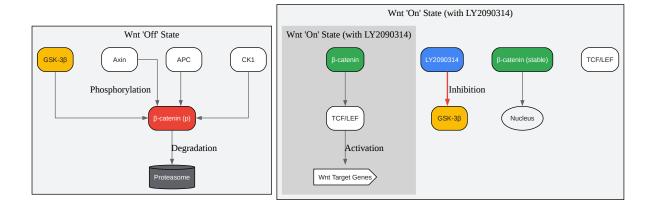
Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Precipitation observed upon dilution of DMSO stock solution into aqueous buffer or media.	The final concentration of LY2090314 exceeds its solubility in the aqueous solution. The final percentage of DMSO is too low to maintain solubility.	Ensure the final concentration of LY2090314 is within its solubility limit in the chosen medium. Increase the final percentage of DMSO in the working solution, but be mindful of its potential effects on cells (typically <0.5%). Gentle warming or sonication may help dissolve the precipitate, but use freshly prepared solutions for best results.[5]
Inconsistent or no biological effect observed in long-term experiments (e.g., >24 hours).	Degradation of LY2090314 in the cell culture medium at 37°C.	Replenish the cell culture medium with freshly prepared LY2090314 at regular intervals (e.g., every 12-24 hours) to maintain a consistent effective concentration.
High background or off-target effects observed.	The concentration of LY2090314 used is too high.	Perform a dose-response experiment to determine the optimal concentration that provides the desired on-target effect with minimal off-target effects. Use the lowest effective concentration for your experiments.
Variability between experiments.	Inconsistent preparation of working solutions. Age or storage conditions of the stock solution.	Always prepare working solutions fresh from a properly stored and aliquoted stock solution. Avoid repeated freeze-thaw cycles of the stock solution.



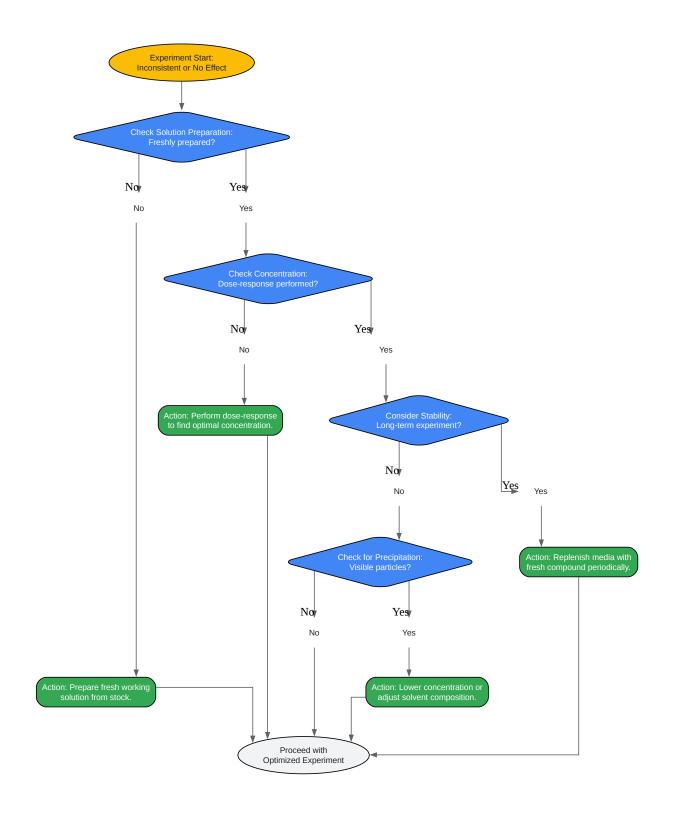
Visualizations



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Caption: Wnt/β-catenin signaling pathway with and without **LY2090314**.





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Caption: Troubleshooting workflow for LY2090314 experiments.



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